

Preparation of GS967 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: GS967

Cat. No.: B15589792

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **GS967**, a potent and selective inhibitor of the late cardiac sodium current (late I_{Na}).^[1] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. These guidelines amalgamate data from various suppliers and scientific literature to provide a comprehensive resource for researchers.

Compound Information

GS967 (also known as GS-458967) is a small molecule modulator used in cardiovascular and neurological research.^{[2][3]} Its primary mechanism of action is the inhibition of the persistent sodium current, with significantly less effect on the peak sodium current.^{[3][4]}

Table 1: Chemical and Physical Properties of **GS967**

Property	Value	Source
CAS Number	1262618-39-2	[1][4][5][6]
Molecular Formula	C ₁₄ H ₇ F ₆ N ₃ O	[1][2][4][5][6]
Molecular Weight	347.22 g/mol	[1][2][4][6]
Appearance	White to off-white solid	[1]

Solubility and Recommended Solvents

GS967 is practically insoluble in water but exhibits good solubility in several organic solvents. [4][6] The choice of solvent is crucial for achieving the desired concentration and ensuring the stability of the stock solution.

Table 2: Solubility of **GS967** in Common Solvents

Solvent	Solubility	Notes	Source
DMSO	≥ 20 mg/mL to 50 mg/mL (approx. 57.6 mM to 144 mM)	Use freshly opened, anhydrous DMSO as it is hygroscopic, which can affect solubility. Ultrasonic treatment may be needed to fully dissolve the compound.	[1][2][4][5]
Ethanol	≥ 12 mg/mL to 46 mg/mL (approx. 34.6 mM to 132.5 mM)	Ultrasonic treatment can aid dissolution.	[2][4][5][6]
DMF	25 mg/mL (approx. 72 mM)	---	[5]

For most in vitro applications, DMSO is the recommended solvent due to its high solubilizing capacity for **GS967**.

Experimental Protocols

Preparation of High-Concentration Stock Solution for In Vitro Use (e.g., 10 mM in DMSO)

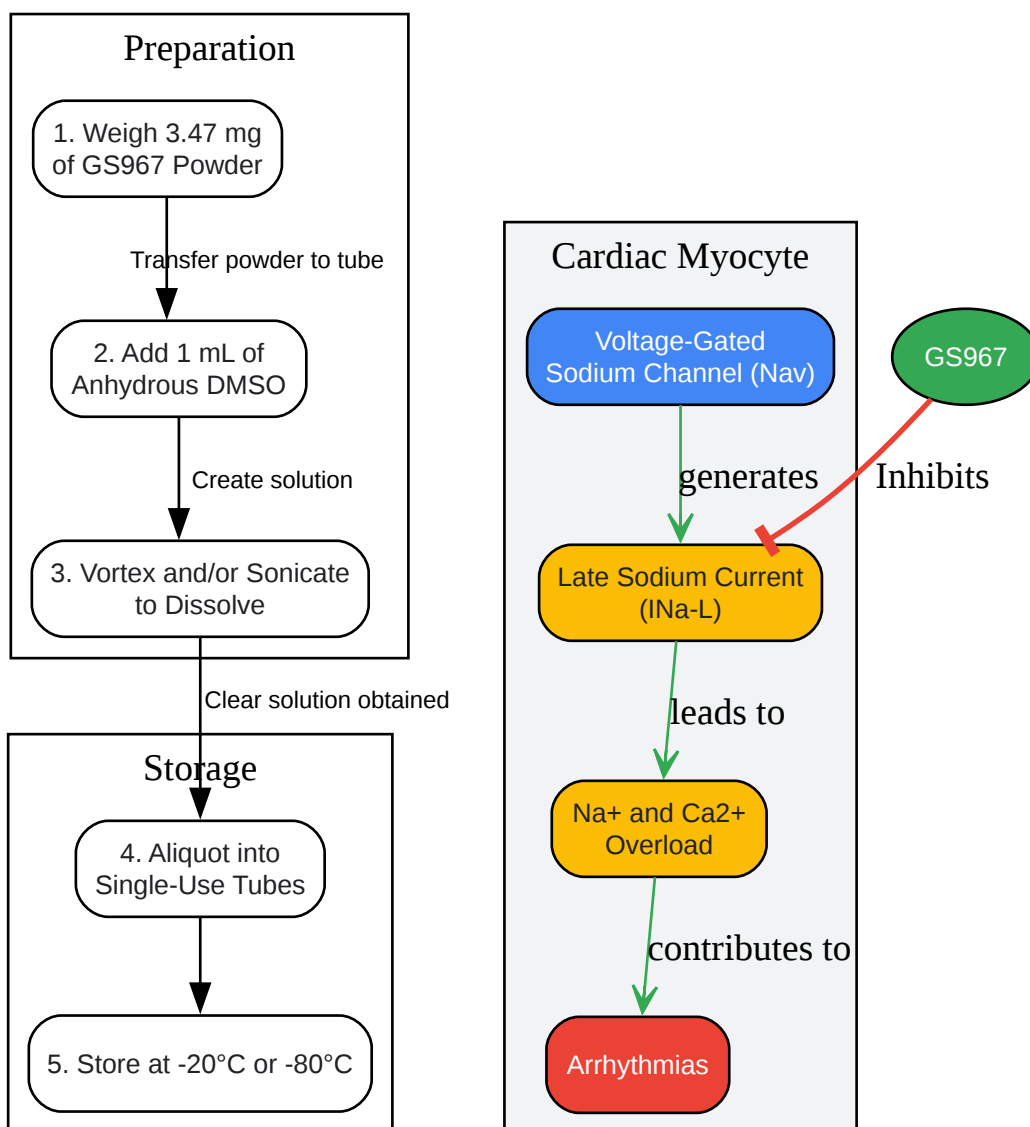
This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for serial dilutions in cell-based assays.

Materials:

- **GS967** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass of **GS967**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 347.22 \text{ g/mol} \times 1000 \text{ mg/g} = 3.4722 \text{ mg}$
- Weigh the **GS967** powder accurately using a calibrated analytical balance.
- Add the appropriate volume of DMSO. For 3.4722 mg of **GS967**, add 1 mL of DMSO.
- Dissolve the compound. Vortex the solution thoroughly. If precipitation or cloudiness occurs, sonicate the solution in an ultrasonic bath for a few minutes to aid dissolution.[\[1\]](#)
- Aliquot and store. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.

Workflow for Preparing a 10 mM **GS967** Stock Solution in DMSO[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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